

Comprehensive Safety and Handling Guide for 3-Chloro-4-fluorotoluene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Chloro-4-fluorotoluene

Cat. No.: B074489

[Get Quote](#)

This guide provides essential, immediate safety and logistical information for the handling, storage, and disposal of **3-Chloro-4-fluorotoluene** (CAS No: 1513-25-3). The following procedural guidance is designed for researchers, scientists, and professionals in drug development to ensure safe laboratory operations.

Hazard Identification and Physicochemical Properties

3-Chloro-4-fluorotoluene is a flammable liquid that poses several health risks. It is crucial to understand its properties and hazards before handling. The compound is known to cause skin, eye, and respiratory irritation.[1][2][3]

Table 1: Hazard Summary

Hazard Classification	GHS Hazard Statement
Flammable liquids (Category 3)	H226: Flammable liquid and vapor[1][2][3]
Skin irritation (Category 2)	H315: Causes skin irritation[1][2][3]
Eye irritation (Category 2)	H319: Causes serious eye irritation[1][2][3]

| Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation |
H335: May cause respiratory irritation[1][2][3] |

Table 2: Physicochemical Data

Property	Value
Molecular Formula	C_7H_6ClF [1] [4] [5]
Molecular Weight	144.57 g/mol [1] [4] [5]
Appearance	Colorless to light yellow transparent liquid [4] [6] [7]
Boiling Point	167°C [4] [6] [7]
Flash Point	45.4°C [4] [6] [7]
Density	1.358 g/cm ³ [4] [6] [7]
Vapor Pressure	2.31 mmHg at 25°C [4]
UN Number	1993 [4]

| Transport Hazard Class | 3[\[4\]](#) |

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure when handling **3-Chloro-4-fluorotoluene**. All PPE should be inspected for integrity before each use.

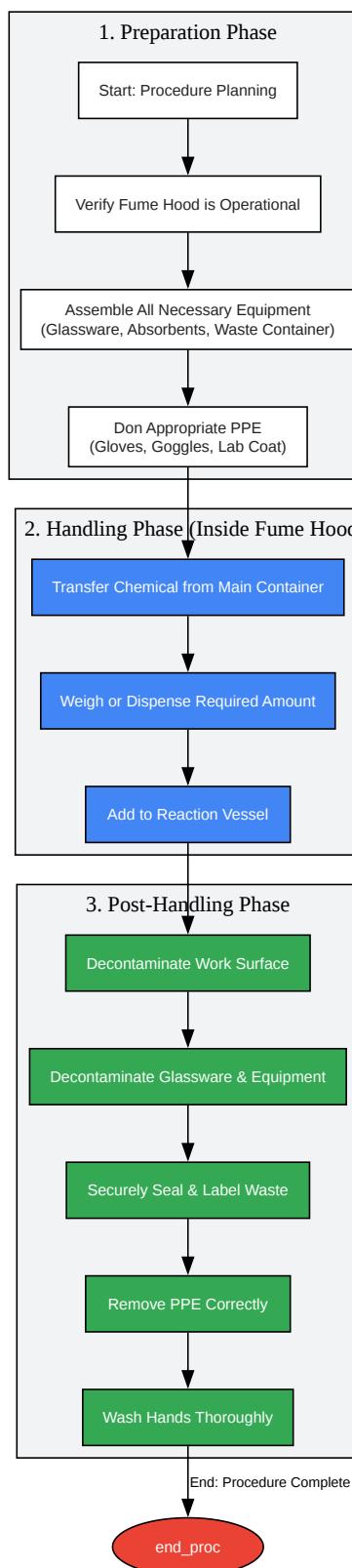
Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye & Face Protection	Chemical safety goggles meeting EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards.[8] A full-face shield is recommended if there is a significant splash risk.	Protects against splashes and vapors that can cause serious eye irritation.[1][3]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves prior to use and dispose of them in accordance with laboratory practices.	Prevents skin contact, as the chemical causes skin irritation. [1][3]
Body Protection	Standard laboratory coat. For larger quantities or increased splash risk, a chemical-resistant apron and sleeves are recommended.	Protects skin from accidental contact and contamination of personal clothing.[3][9]

| Respiratory Protection | Not required under normal laboratory conditions with adequate ventilation (e.g., in a certified chemical fume hood).[3][8] For spills or emergencies, a self-contained breathing apparatus (SCBA) is necessary.[8] | Protects against inhalation of vapors, which can cause respiratory tract irritation.[1][3] |

Operational Plan: Safe Handling Protocol

Adherence to a strict operational workflow is critical for safety. All handling of **3-Chloro-4-fluorotoluene** should occur within a certified chemical fume hood.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **3-Chloro-4-fluorotoluene**.

Step-by-Step Methodology:

- Preparation:
 - Ensure a certified chemical fume hood is functioning correctly.
 - Cover the work surface with disposable, absorbent bench paper.
 - Assemble all necessary equipment, including glassware, non-sparking tools, and a designated hazardous waste container, inside the fume hood.[3][8]
 - Don the required PPE as specified in Table 3.
- Handling:
 - Ground and bond containers when transferring the material to prevent static discharge.[8]
 - Carefully perform all transfers, such as weighing or adding to a reaction, within the fume hood to contain any vapors.
 - Keep the primary container tightly closed when not in use.[3][4][6]
- Post-Handling:
 - Wipe down the work surface and any contaminated equipment with an appropriate solvent.
 - Collect all contaminated materials (e.g., bench paper, gloves) in the designated hazardous waste container.
 - Remove PPE, avoiding self-contamination, and wash hands thoroughly with soap and water.

Logistical Plan: Storage and Disposal

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[3][4][6]

- The storage location should be a designated flammables area, away from heat, sparks, open flames, and other sources of ignition.[3][6]
- Avoid storage with incompatible materials such as strong oxidizing agents.[10]

Spill and Emergency Procedures:

In the event of a spill or exposure, follow these immediate procedures.

Table 4: First-Aid Measures

Exposure Route	First-Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[8][11]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of water and soap. Seek medical attention if irritation develops or persists.[8][11]
Inhalation	Move the victim to fresh air. If breathing is difficult or they feel unwell, call a poison center or doctor.[8][11]

| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[8][11] |

Spill Response Protocol (Minor Spill within Fume Hood):

- Alert personnel in the immediate area.
- Ensure all ignition sources are removed.[3][8]
- Wearing appropriate PPE, absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite, or chemical absorbent pads).[3][8]

- Using non-sparking tools, carefully collect the absorbed material and place it into a sealed, labeled hazardous waste container.[3][8]
- Decontaminate the spill area with a suitable solvent, followed by soap and water. Collect all cleaning materials for disposal as hazardous waste.

Waste Disposal Plan: All waste containing **3-Chloro-4-fluorotoluene** must be treated as hazardous waste and disposed of in accordance with all local, regional, and national regulations.[8][12]

- Collection: Collect all chemical waste, including contaminated disposables like gloves and bench paper, in a dedicated, compatible, and clearly labeled hazardous waste container.[12] Do not mix with other waste streams.
- Labeling: The container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**3-Chloro-4-fluorotoluene**".
- Storage: Keep the waste container sealed and store it in a designated, secure area away from general laboratory traffic.
- Disposal: Arrange for pickup and disposal by a certified hazardous waste management company.[8][13] Handle uncleaned empty containers as you would the product itself.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Chloro-4-fluorotoluene | C7H6ClF | CID 2736589 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. CAS # 1513-25-3, 3-Chloro-4-fluorotoluene - chemBlink [www.chemblink.com]
- 3. fishersci.at [fishersci.at]
- 4. innospk.com [innospk.com]

- 5. scbt.com [scbt.com]
- 6. nbinno.com [nbinno.com]
- 7. nbinno.com [nbinno.com]
- 8. fishersci.com [fishersci.com]
- 9. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 10. benchchem.com [benchchem.com]
- 11. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 12. benchchem.com [benchchem.com]
- 13. 2-Chloro-4-fluorotoluene | 452-73-3 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- To cite this document: BenchChem. [Comprehensive Safety and Handling Guide for 3-Chloro-4-fluorotoluene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074489#personal-protective-equipment-for-handling-3-chloro-4-fluorotoluene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com